

An In-depth Technical Guide to the Physical Properties of Nonanoyl Chloride

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Compound of Interest

Compound Name: Nonanoyl chloride

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Introduction

Nonanoyl chloride ($C_9H_{17}ClO$), also known as pelargonyl chloride, is a monofunctional acyl chloride. It presents as a colorless to light yellow liquid with a pungent odor.^{[1][2]} Its utility in organic synthesis is significant, particularly in the acylation of amines and alcohols to introduce the nonanoyl group into molecules.^[1] This reactivity makes it a valuable intermediate in the synthesis of a variety of compounds, including pharmaceuticals, agrochemicals, and fragrances.^[3] Notably, it has been used in the synthesis of immunosuppressants and vanilloids with antinociceptive and anti-inflammatory properties.^[4] This guide provides a comprehensive overview of its core physical properties, methodologies for their determination, and key chemical reactions relevant to its handling and application.

Core Physical and Chemical Properties

A summary of the key physical and chemical identifiers for **nonanoyl chloride** is presented below.

Identifier	Value	Reference
CAS Number	764-85-2	
Molecular Formula	C ₉ H ₁₇ ClO	
Molecular Weight	176.68 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Pungent	

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **nonanoyl chloride**. These values are critical for its application in chemical synthesis and for ensuring safe handling and storage.

Property	Value	Conditions
Boiling Point	214 - 216 °C	at atmospheric pressure
108 - 110 °C	at 22 mmHg	
114 - 115 °C	at 13 Torr	
Melting Point	-60.5 °C	
-62 to -60 °C		
Density	0.98 g/mL	at 25 °C
0.94 g/cm ³	at 20 °C	
0.95901 g/cm ³	at 0 °C	
Refractive Index	1.438	at 20 °C, nD
1.44	at 20 °C	
Vapor Pressure	0.2 hPa	at 20 °C
Flash Point	99 °C	
95 °C		
Solubility	Soluble in organic solvents (e.g., ether, chloroform, acetone). Reacts with water.	

Experimental Protocols

The determination of the physical properties of **nonanoyl chloride** follows standard laboratory procedures for organic compounds. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **nonanoyl chloride**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is connected to a vacuum source through a manometer to monitor the pressure.
- **Sample Preparation:** A small volume of **nonanoyl chloride** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Distillation:** The system is evacuated to the desired pressure (e.g., 22 mmHg). The flask is then heated gently.
- **Data Collection:** The temperature is recorded when the liquid is boiling steadily and a consistent stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

Determination of Melting Point

The melting point is determined for the solidified form of the compound. Since **nonanoyl chloride** is a liquid at room temperature, the sample must be frozen first.

Methodology:

- **Sample Preparation:** A small amount of liquid **nonanoyl chloride** is drawn into a capillary tube, which is then sealed. The sample is frozen using a cold bath (e.g., dry ice/acetone).
- **Apparatus:** A melting point apparatus, such as a Mel-Temp or a Thiele tube, is used.
- **Measurement:** The capillary tube is placed in the apparatus, and the temperature is raised slowly (approximately 1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted. A sharp melting range (0.5-1.0°C) is indicative of a pure compound.

Determination of Density

The density of a liquid can be determined using several methods, with the pycnometer method being common for its accuracy.

Methodology:

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a glass flask with a specific volume) is accurately weighed on an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **nonanoyl chloride**, ensuring no air bubbles are present. The flask is stoppered, and any excess liquid is wiped from the outside. The filled pycnometer is then weighed.
- **Calculation:** The mass of the **nonanoyl chloride** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Methodology:

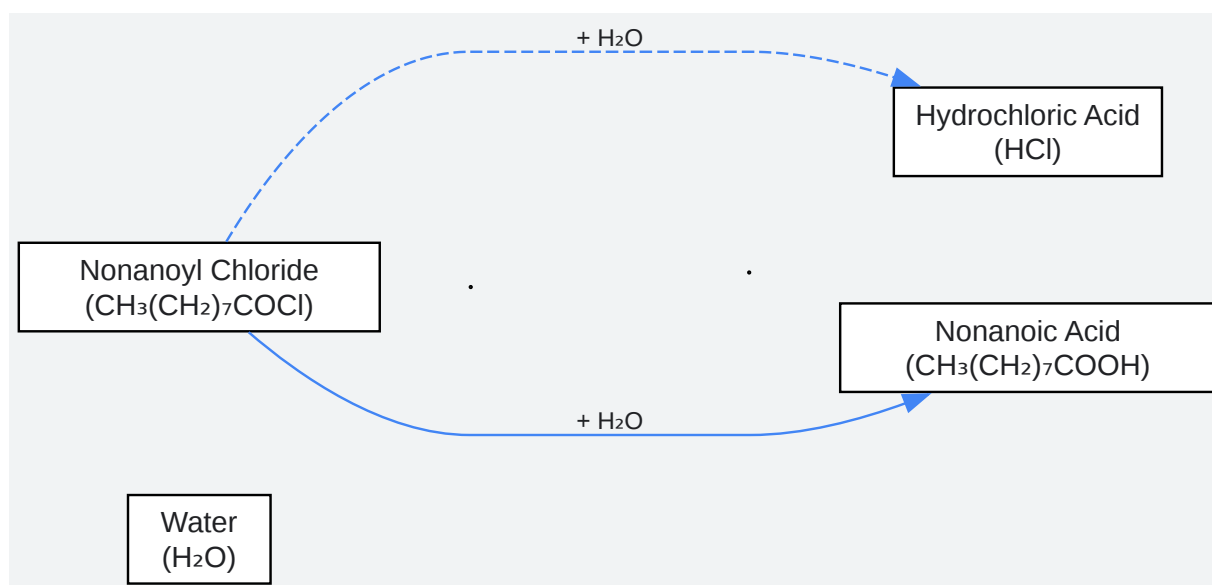
- **Apparatus:** An Abbé refractometer is commonly used for this measurement.
- **Calibration:** The instrument is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of **nonanoyl chloride** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and water is circulated through the instrument to maintain a constant temperature (typically 20°C). The user then looks through the eyepiece and adjusts the controls until the boundary between the light and dark regions is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale.

Chemical Reactivity and Visualization

Nonanoyl chloride's high reactivity is a key characteristic, primarily driven by the electron-withdrawing nature of the carbonyl group and the good leaving group ability of the chloride ion.

Hydrolysis of Nonanoyl Chloride

A crucial reaction is its vigorous hydrolysis in the presence of water, which produces nonanoic acid and hydrochloric acid. This reaction is why **nonanoyl chloride** is moisture-sensitive and must be handled in a dry environment.

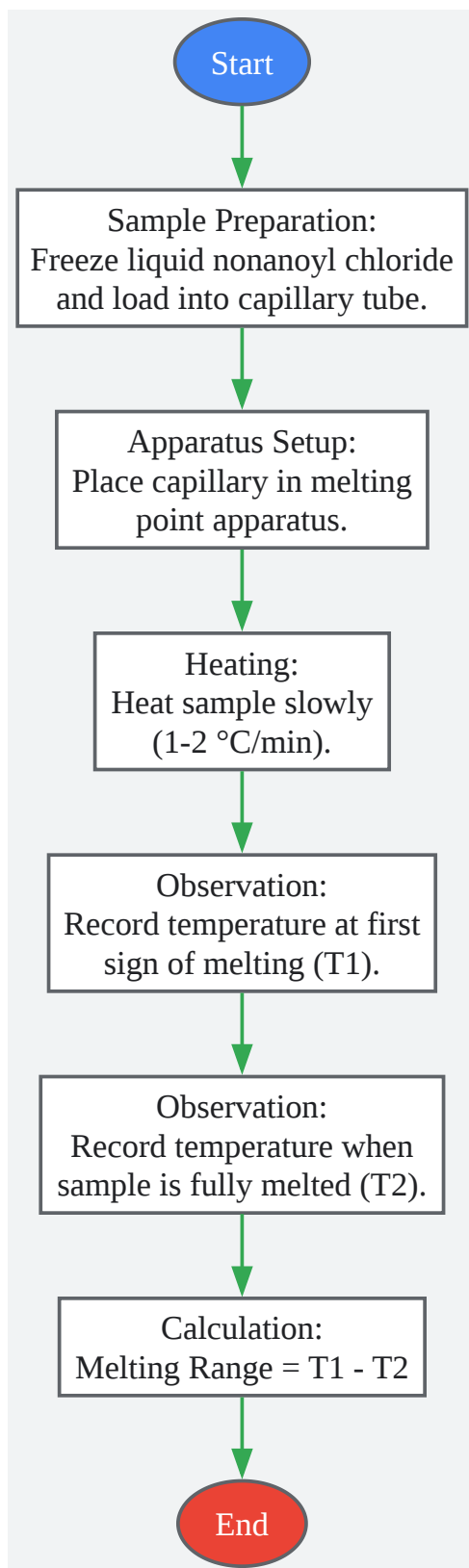


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Caption: Hydrolysis of **nonanoyl chloride** to nonanoic acid and HCl.

Experimental Workflow: Melting Point Determination

The logical flow for determining the melting point of a substance like **nonanoyl chloride** involves several key steps, from sample preparation to data analysis.



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Caption: Workflow for determining the melting point of **nonanoyl chloride**.

Conclusion

Nonanoyl chloride is a reactive and versatile chemical intermediate with well-defined physical properties. Understanding these properties is fundamental for its effective use in research and development, particularly in the synthesis of complex organic molecules for the pharmaceutical and other industries. The experimental protocols outlined provide a basis for the accurate determination of its physical characteristics, ensuring both the quality of the resulting products and the safety of the researchers handling this compound. Due to its reactivity with water, appropriate handling and storage in a dry environment are critical.

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